

Unveiling the Crystal Architecture of Zinc 5-Nitroisophthalate Complexes: A Technical Guide

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Compound of Interest

Compound Name: Zinc 5-nitroisophthalate

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This technical guide provides a comprehensive overview of the crystal structure and synthesis of coordination polymers based on zinc and 5-nitroisophthalic acid. Primarily targeting researchers, scientists, and professionals in drug development, this document collates crystallographic data, detailed experimental protocols, and visual representations of the molecular architecture and synthesis workflows.

Introduction

Zinc 5-nitroisophthalate is a coordination polymer with a three-dimensional network structure. The presence of both zinc ions and nitro functional groups imparts interesting optical, electronic, and magnetic properties, making it a subject of research in catalysis, coordination chemistry, and materials science. Its porous structure also suggests potential applications in gas storage and separation. This guide focuses on the detailed crystal structure of a representative **zinc 5-nitroisophthalate** complex, providing a foundational understanding for further research and application.

Crystallographic Data

The crystal structure of a prominent **zinc 5-nitroisophthalate** complex, specifically $[Zn(NIPH)(bbib)]_2 \cdot n \cdot nbbib \cdot nH_2O$ (where H_2NIPH = 5-nitroisophthalic acid and $bbib$ = 1,4-bis(1H-benzimidazolyl)butane), has been determined by single-crystal X-ray diffraction. The key crystallographic data are summarized in the table below.

Parameter	Value
Empirical Formula	C ₃₀ H ₂₈ N ₆ O ₅ Zn
Formula Weight	646.00
Crystal System	Monoclinic
Space Group	P2 ₁ /c
a (Å)	12.086(2)
b (Å)	16.794(4)
c (Å)	14.189(3)
α (°)	90
β (°)	108.96(3)
γ (°)	90
Volume (Å ³)	2724.8(10)
Z	4
Density (calculated) (g/cm ³)	1.575
Absorption Coefficient (mm ⁻¹)	1.055
F(000)	1336
Crystal Size (mm ³)	0.20 x 0.18 x 0.15
Theta range for data collection (°)	2.11 to 25.00
Reflections collected	9589
Independent reflections	4791 [R(int) = 0.0412]
Final R indices [I>2σ(I)]	R ₁ = 0.0488, wR ₂ = 0.1198
R indices (all data)	R ₁ = 0.0711, wR ₂ = 0.1343

Experimental Protocols

Synthesis of $[\text{Zn}(\text{NIPH})(\text{bbib})]_2 \cdot n\text{bbib} \cdot n\text{H}_2\text{O}$

Materials:

- 5-nitroisophthalic acid (H_2NIPH)
- 1,4-bis(1H-benzimidazolyl)butane (bbib)
- $\text{Zn}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$
- NaOH
- Distilled water

Procedure: A mixture of 5-nitroisophthalic acid (0.1 mmol, 21.1 mg), 1,4-bis(1H-benzimidazolyl)butane (0.1 mmol, 28.6 mg), $\text{Zn}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$ (0.1 mmol, 29.7 mg), and distilled water (10 mL) was prepared. The pH of the mixture was adjusted to 7.0 using a 0.1 M NaOH solution. The resulting mixture was sealed in a 25 mL Teflon-lined stainless steel autoclave and heated to 160 °C for 72 hours. After cooling to room temperature at a rate of 5 °C/h, colorless block-shaped crystals were obtained. The crystals were washed with distilled water and dried in air.

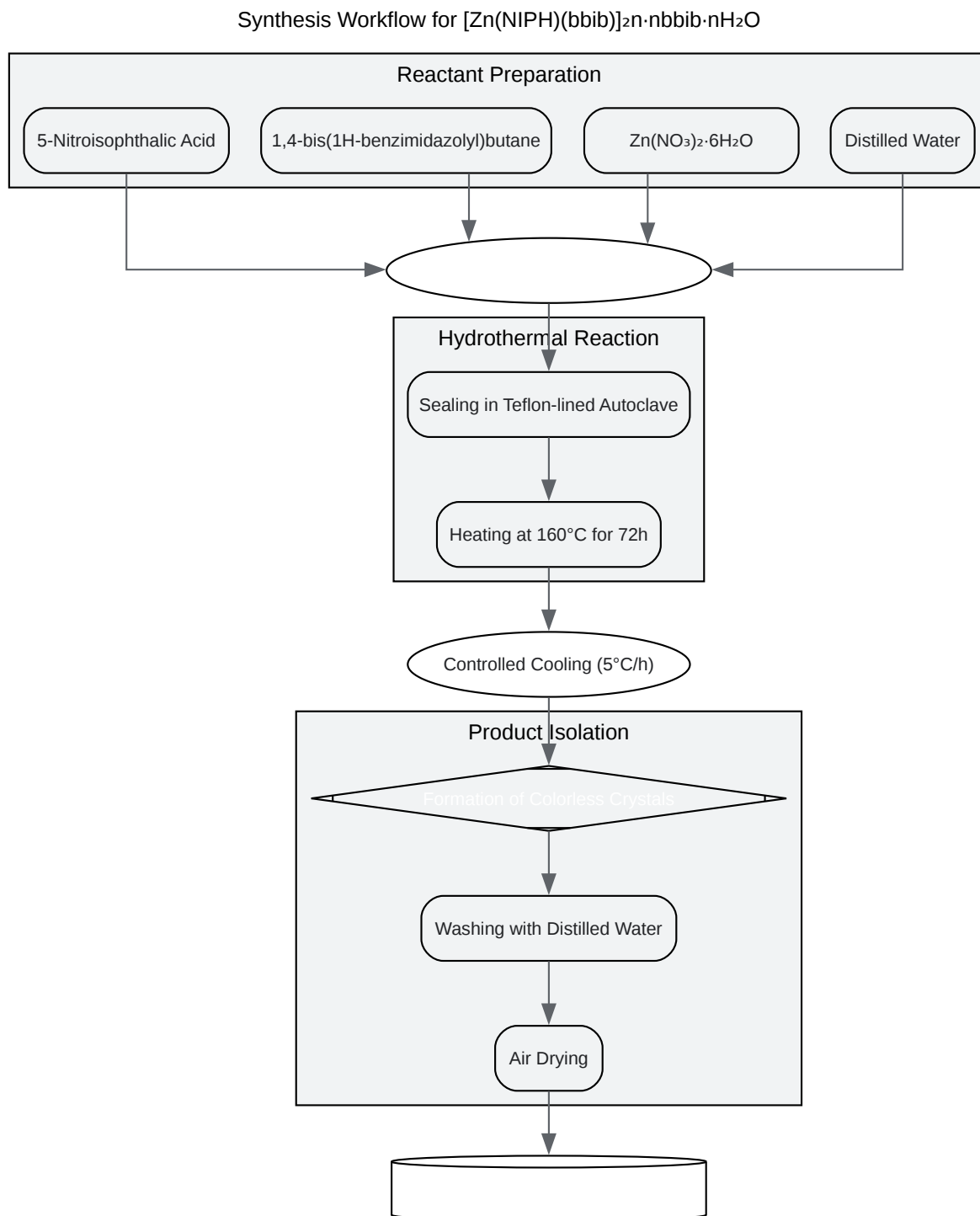
X-ray Crystallography

A single crystal of the title compound with dimensions 0.20 mm x 0.18 mm x 0.15 mm was selected for X-ray diffraction analysis. The data were collected on a Bruker SMART APEX II CCD diffractometer with graphite-monochromated $\text{MoK}\alpha$ radiation ($\lambda = 0.71073 \text{ \AA}$) at 293(2) K. The structure was solved by direct methods and refined by full-matrix least-squares on F^2 using the SHELXTL-97 software package.

Visualizations

Synthesis Workflow

The following diagram illustrates the hydrothermal synthesis process for the **zinc 5-nitroisophthalate** complex.

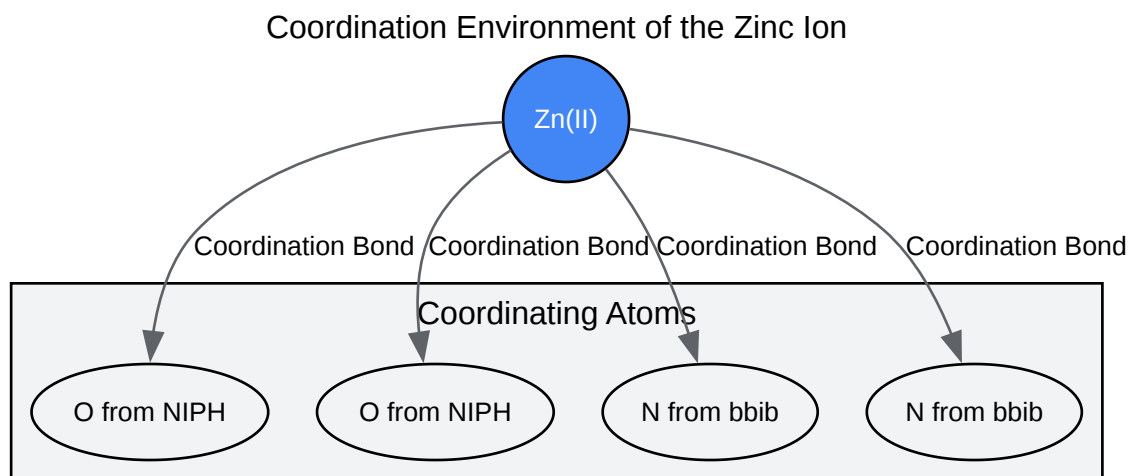


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Caption: Hydrothermal synthesis of a **zinc 5-nitroisophthalate** complex.

Coordination Environment of Zinc

The following diagram depicts the coordination environment around the zinc ion in the crystal structure.



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Caption: Tetrahedral coordination of the Zn(II) ion.

Signaling Pathways

No information regarding the involvement of **zinc 5-nitroisophthalate** or its complexes in biological signaling pathways was identified in the reviewed scientific literature. The research focus on this compound is primarily in the field of materials science.

Conclusion

This technical guide provides a detailed summary of the crystal structure and synthesis of a representative **zinc 5-nitroisophthalate** coordination polymer. The provided crystallographic data and experimental protocols offer a solid foundation for researchers interested in the synthesis and characterization of novel metal-organic frameworks. The lack of data on biological signaling pathways highlights a potential area for future investigation, particularly if these compounds are to be considered for any biomedical applications.

- To cite this document: BenchChem. [Unveiling the Crystal Architecture of Zinc 5-Nitroisophthalate Complexes: A Technical Guide]. BenchChem, [2025]. [Online PDF].

Available at: [<https://www.benchchem.com/product/b3393927#crystal-structure-of-zinc-5-nitroisophthalate>]

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